

In-Depth Technical Guide to Biotin-PEG12-Maleimide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biotin-PEG12-Mal**eimide, a key reagent in bioconjugation. It covers the molecule's core properties, a detailed protocol for its application in protein labeling, and a workflow diagram for experimental planning.

Core Concepts:

Biotin-PEG12-Maleimide is a bifunctional crosslinker designed for the selective labeling of molecules containing free sulfhydryl groups. It consists of three key components:

- Biotin: A vitamin with an exceptionally high affinity for avidin and streptavidin, enabling highly specific detection and purification of labeled molecules.
- Polyethylene Glycol (PEG) Spacer (12-unit): A flexible, hydrophilic 12-unit polyethylene glycol spacer. This PEG linker increases the water solubility of the reagent and the resulting conjugate, reduces steric hindrance for biotin-avidin binding, and minimizes aggregation of the labeled protein.
- Maleimide Group: A thiol-reactive functional group that specifically and efficiently reacts with free sulfhydryl groups (such as those on cysteine residues of proteins) under mild conditions (pH 6.5-7.5) to form a stable thioether bond.



The primary application of **Biotin-PEG12-Mal**eimide is in the biotinylation of proteins, peptides, and other thiol-containing biomolecules for use in immunoassays, affinity chromatography, and targeted drug delivery systems.

Quantitative Data Summary

The following table summarizes the key quantitative data for a closely related and commonly referenced compound, (+)-Biotin-PEG12-NH-Mal. This information is provided as a strong proxy for **Biotin-PEG12-Mal**eimide.

Property	Value	Reference
Molecular Formula	C43H75N5O17S	[1]
Molecular Weight	966.1 g/mol	[1]
Appearance	White to off-white solid	
Solubility	Soluble in water, DMSO, DMF	_
Storage Conditions	Store at -20°C, desiccated	_

Experimental Protocol: Protein Labeling with Biotin-PEG12-Maleimide

This protocol provides a general procedure for the biotinylation of a protein containing free cysteine residues. Optimization may be required for specific proteins and applications.

Materials:

- Protein to be labeled (in a thiol-free buffer, e.g., PBS pH 7.2-7.5)
- Biotin-PEG12-Maleimide
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reducing agent (optional, e.g., TCEP)
- Desalting column (e.g., Sephadex G-25) or dialysis cassette for purification



Reaction buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5

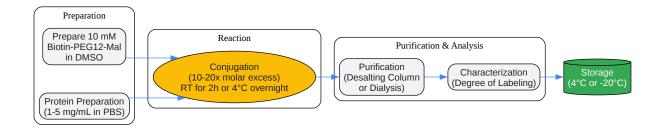
Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 1-5 mg/mL.
 - If the protein's cysteine residues are in disulfide bonds, reduction is necessary. Add a 10-20 fold molar excess of a reducing agent like TCEP and incubate for 30-60 minutes at room temperature.
 - Remove the reducing agent immediately before biotinylation using a desalting column.
- **Biotin-PEG12-Mal**eimide Stock Solution Preparation:
 - Prepare a 10 mM stock solution of Biotin-PEG12-Maleimide in anhydrous DMSO or DMF.
 For example, dissolve ~9.7 mg of the reagent in 1 mL of solvent.
 - This stock solution should be prepared fresh before use.
- Biotinylation Reaction:
 - Add a 10-20 fold molar excess of the Biotin-PEG12-Maleimide stock solution to the protein solution.
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C with gentle stirring or rotation.
- Purification of the Biotinylated Protein:
 - Remove excess, unreacted Biotin-PEG12-Maleimide by size-exclusion chromatography using a desalting column equilibrated with your desired storage buffer (e.g., PBS).
 - Alternatively, dialysis can be performed against the storage buffer.
- Characterization and Storage:



- Determine the degree of biotinylation using a HABA assay or a fluorescent-based biotin quantification kit.
- Store the purified biotinylated protein at 4°C for short-term storage or at -20°C or -80°C for long-term storage. The addition of a cryoprotectant like glycerol may be beneficial for frozen storage.

Experimental Workflow Diagram



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Caption: Workflow for Protein Biotinylation using **Biotin-PEG12-Mal**eimide.

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References

- 1. (+)-Biotin-PEG12-NH-Mal | C43H75N5O17S | CID 118987144 PubChem [pubchem.ncbi.nlm.nih.gov]
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